

Synthesis of Methyl 4-Hydroxybenzoate Sodium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium;methyl 4-hydroxybenzoate

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This technical guide provides an in-depth overview of the synthesis of methyl 4-hydroxybenzoate sodium salt, a widely used preservative in the pharmaceutical, cosmetic, and food industries. This document details the chemical reactions involved, experimental protocols for both laboratory and industrial scales, and a comprehensive summary of the physicochemical properties of the key compounds. Furthermore, it elucidates the antimicrobial mechanism of action of parabens, the class of compounds to which methyl 4-hydroxybenzoate belongs.

Introduction

Methyl 4-hydroxybenzoate, a methyl ester of p-hydroxybenzoic acid, is a member of the paraben family. While effective as an antimicrobial agent, its low solubility in water can be a limitation in certain formulations. The conversion to its sodium salt significantly enhances its water solubility, broadening its applicability. This guide will cover the two primary stages of its synthesis: the esterification of p-hydroxybenzoic acid to form methyl 4-hydroxybenzoate and the subsequent neutralization to yield the desired sodium salt.

Physicochemical Data

A thorough understanding of the physical and chemical properties of the reactants, intermediates, and final product is crucial for successful synthesis and formulation. The

following tables summarize key quantitative data for p-hydroxybenzoic acid, methyl 4-hydroxybenzoate, and methyl 4-hydroxybenzoate sodium salt.

Table 1: Physical and Chemical Properties of Compounds

Property	p-Hydroxybenzoic Acid	Methyl 4-Hydroxybenzoate	Methyl 4-Hydroxybenzoate Sodium Salt
CAS Number	99-96-7	99-76-3	5026-62-0
Molecular Formula	C ₇ H ₆ O ₃	C ₈ H ₈ O ₃	C ₈ H ₇ NaO ₃
Molecular Weight	138.12 g/mol	152.15 g/mol	174.13 g/mol
Appearance	White crystalline powder	Colorless crystals or white crystalline powder	White or off-white crystalline powder
Melting Point	213-217 °C	125-128 °C[1]	>125 °C[2]
Boiling Point	Decomposes	270-280 °C	265.5 °C at 760 mmHg[2]
pH	-	5.72 (1.88 g/L in H ₂ O at 20 °C)	9.7-10.3 (1 g/L in H ₂ O)[3]

Table 2: Solubility Data

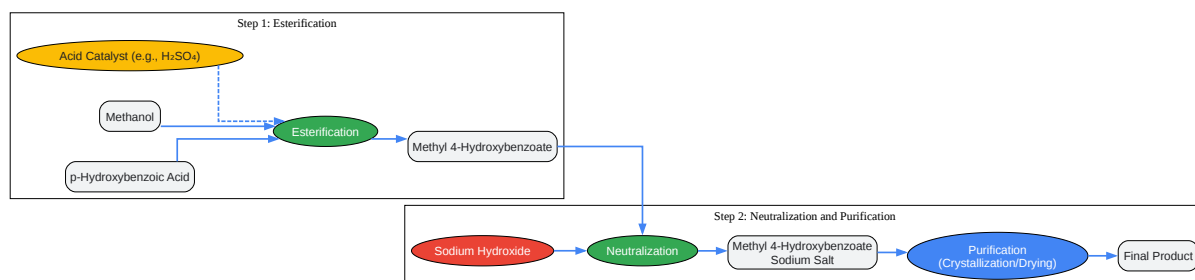
Solvent	p-Hydroxybenzoic Acid	Methyl 4-Hydroxybenzoate	Methyl 4-Hydroxybenzoate Sodium Salt
Water	Slightly soluble	Slightly soluble	Freely soluble[2][3][4]
Ethanol	Freely soluble	Freely soluble	Sparingly soluble[2][3][4]
Methanol	Freely soluble	Freely soluble	-
Ether	Soluble	Soluble	Practically insoluble
Methylene Chloride	-	-	Practically insoluble[2][3][4]

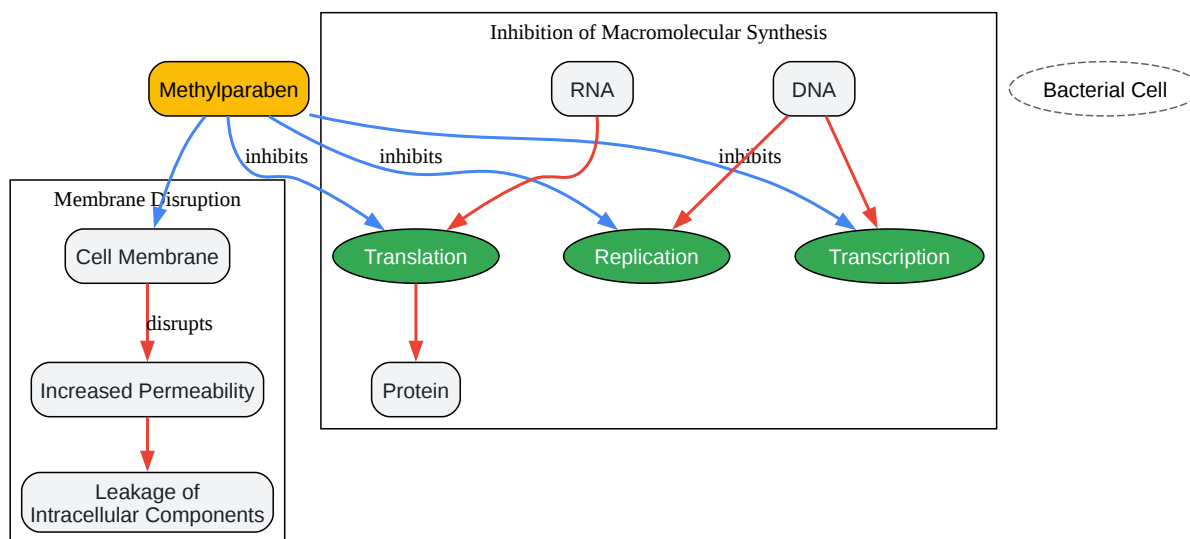
Table 3: Spectroscopic Data for Methyl 4-Hydroxybenzoate

Technique	Key Data Points
^1H NMR (Methanol- d_4)	δ 7.86 (d, 2H), 6.82 (d, 2H), 3.84 (s, 3H)[5]
^{13}C NMR (Methanol- d_4)	δ 168.7, 163.6, 132.8, 122.2, 116.2, 52.3[5]
FTIR (KBr)	Major peaks at approximately 3350 cm^{-1} (O-H), 1685 cm^{-1} (C=O, ester), 1605 , 1510 cm^{-1} (C=C, aromatic), 1280 cm^{-1} (C-O, ester)
Mass Spectrum (EI)	m/z 152 (M^+), 121, 93, 65

Synthesis Workflow

The overall synthesis of methyl 4-hydroxybenzoate sodium salt is a two-step process. The first step involves the Fischer esterification of p-hydroxybenzoic acid with methanol, typically catalyzed by a strong acid. The resulting methyl 4-hydroxybenzoate is then neutralized with a base, such as sodium hydroxide, to produce the final sodium salt.





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